

Solubility Profile of Diethyl D-(-)-tartrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Diethyl D-(-)-tartrate

Cat. No.: B041629

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Diethyl D-(-)-tartrate** in a range of common organic solvents. Due to its frequent application as a chiral auxiliary and building block in asymmetric synthesis, understanding its solubility is critical for reaction optimization, purification, and formulation development. This document compiles available qualitative solubility data and presents a generalized experimental protocol for quantitative solubility determination.

Introduction

Diethyl D-(-)-tartrate (CAS No: 13811-71-7) is the diethyl ester of D-(-)-tartaric acid. It is a colorless, viscous liquid at room temperature and is widely employed in synthetic organic chemistry, most notably in the Sharpless asymmetric epoxidation.^[1] The efficiency and success of synthetic procedures involving **Diethyl D-(-)-tartrate** are intrinsically linked to its solubility in the chosen solvent system. This guide aims to provide a clear and concise summary of its solubility in various organic solvents and to detail a standard methodology for its quantitative determination.

Solubility Data

The solubility of **Diethyl D-(-)-tartrate** is influenced by the polarity and hydrogen-bonding capabilities of the solvent. While precise quantitative data from dedicated solubility studies are not widely published, a qualitative understanding can be derived from various chemical and safety data sources. The following table summarizes the known solubility characteristics of **Diethyl D-(-)-tartrate** in several common organic solvents.

Table 1: Qualitative Solubility of **Diethyl D-(-)-tartrate** in Organic Solvents

Solvent Family	Solvent	Qualitative Solubility	Reference(s)
Alcohols	Ethanol	Miscible	[2]
Methanol	Soluble		
Ethers	Diethyl Ether	Soluble	[3]
Oils	Fixed Oils	Soluble	[3]
Halogenated	Chloroform	Slightly Soluble	
Aqueous	Water	Slightly soluble to insoluble	[2][4]

Experimental Protocol for Solubility Determination

A precise quantitative determination of solubility is crucial for process development and optimization. The following section outlines a generalized experimental protocol based on the widely accepted gravimetric "shake-flask" method for determining the solubility of a liquid solute, such as **Diethyl D-(-)-tartrate**, in an organic solvent.[5]

Materials and Equipment

- **Diethyl D-(-)-tartrate** (purity $\geq 99\%$)
- Selected organic solvents (analytical grade)
- Analytical balance (readability ± 0.1 mg)
- Thermostatically controlled shaker or water bath

- Calibrated glass vials with airtight seals
- Syringe filters (Teflon or other solvent-compatible membrane)
- Pipettes and syringes
- Evaporating dish or pre-weighed vials
- Vacuum oven

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Diethyl D-(-)-tartrate** to a known volume of the selected organic solvent in a sealed glass vial. The presence of a distinct second phase (undissolved **Diethyl D-(-)-tartrate**) is necessary to ensure saturation.
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks (e.g., at 24, 48, and 72 hours) to ensure the concentration of the solute in the solution is no longer changing.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the undissolved **Diethyl D-(-)-tartrate** to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed (to the experimental temperature) syringe.
 - Immediately pass the withdrawn solution through a syringe filter, also pre-warmed to the experimental temperature, into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved micro-droplets.
- Gravimetric Analysis:

- Accurately weigh the vial containing the filtered saturated solution.
- Place the vial in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the **Diethyl D-(-)-tartrate**.
- Once all the solvent has evaporated, cool the vial to room temperature in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.

Data Calculation

The solubility (S) can be calculated in grams per 100 mL of solvent using the following formula:

$$S \text{ (g/100 mL)} = [(m_{\text{final}} - m_{\text{vial}}) / V_{\text{sample}}] * 100$$

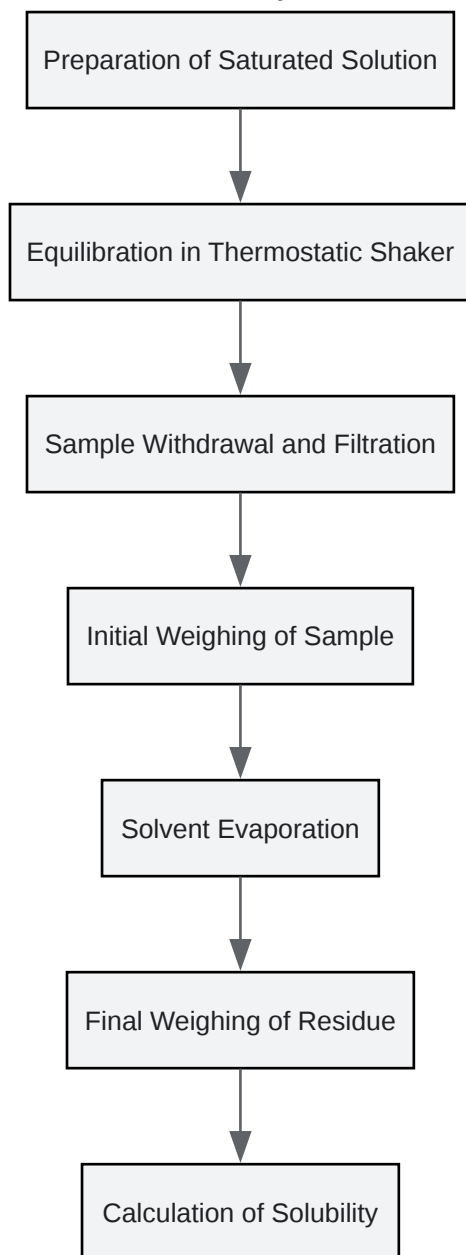
Where:

- m_{final} is the final mass of the vial with the dried **Diethyl D-(-)-tartrate**.
- m_{vial} is the initial mass of the empty vial.
- V_{sample} is the volume of the filtered saturated solution taken for analysis.

Visualizing the Process Workflow

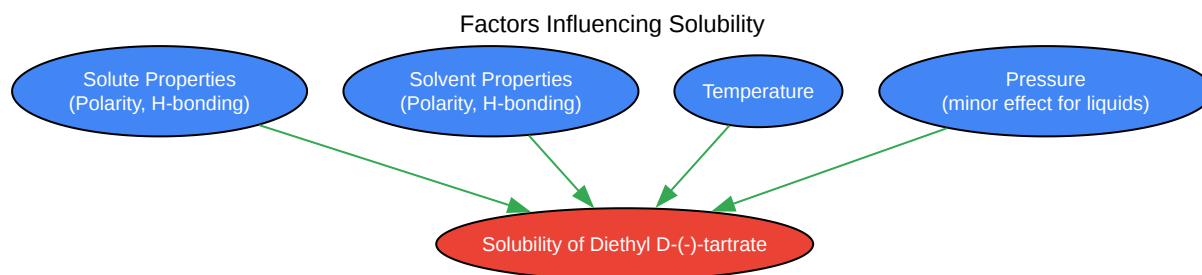
The following diagrams illustrate the logical workflow for solubility determination and a conceptual representation of the factors influencing solubility.

Workflow for Solubility Determination



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Caption: A flowchart illustrating the key steps in the experimental determination of solubility.



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Caption: A diagram showing the primary factors that influence the solubility of a compound.

Conclusion

This technical guide summarizes the available qualitative solubility data for **Diethyl D-(-)-tartrate** in common organic solvents and provides a detailed, generalized protocol for its quantitative determination. For researchers and professionals in drug development and chemical synthesis, a thorough understanding and precise measurement of solubility are indispensable for achieving desired outcomes in process chemistry and formulation. It is recommended that for any critical application, the solubility be determined experimentally under the specific conditions of use.

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